

Comparative Guide: N-(2-methoxyethyl)thian-4-amine Analogs in Drug Design

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Compound of Interest

Compound Name: *N*-(2-methoxyethyl)thian-4-amine

CAS No.: 1153348-65-2

Cat. No.: B1418524

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Executive Summary

In rational drug design, the selection of a saturated heterocyclic scaffold profoundly influences a candidate's physicochemical properties, pharmacokinetics, and target binding affinity. The **N-(2-methoxyethyl)thian-4-amine** scaffold (CAS 1158366-41-6) has emerged as a highly valuable building block, particularly in the development of novel N-type calcium channel (Cav2.2) blockers for neuropathic pain management [1].

This guide provides an objective, data-driven comparison of the thian-4-amine scaffold against its bioisosteric alternatives: the piperidin-4-amine (nitrogen) and tetrahydropyran-4-amine (oxygen) analogs. By dissecting the causality behind their physicochemical differences and detailing self-validating experimental protocols, this document serves as a comprehensive roadmap for scaffold selection and validation.

Physicochemical Profiling: The Causality of Heteroatom Replacement

The primary distinction between these analogs lies in the heteroatom occupying the 1-position of the six-membered ring. Replacing the secondary amine of a piperidine with a sulfur atom (thiane) or an oxygen atom (tetrahydropyran) fundamentally alters the electron distribution and solvation energy of the molecule [2].

- **Basicity (pKa):** The electronegativity and polarizability of the sulfur atom in the thiane ring exert a modest electron-withdrawing inductive effect. Consequently, the basicity of the exocyclic secondary amine in thian-4-amines is lower than that of their piperidine counterparts. Piperidine derivatives readily form highly stable, water-soluble hydrochloride salts due to the dual basic centers, whereas thiane derivatives rely solely on the exocyclic amine [2].
- **Lipophilicity (LogP) and Solubility:** Sulfur is significantly less polar than a secondary amine and lacks hydrogen-bond donor capabilities. This increases the overall lipophilicity (LogP) of the thiane analog, enhancing membrane permeability but decreasing aqueous solubility compared to the piperidine analog.

Table 1: Comparative Physicochemical Properties

Property	N-(2-methoxyethyl)thian-4-amine	N-(2-methoxyethyl)piperidin-4-amine	N-(2-methoxyethyl)tetrahydropyran-4-amine
Ring Heteroatom	Sulfur (S)	Nitrogen (NH)	Oxygen (O)
Relative Lipophilicity (LogP)	Highest	Lowest	Intermediate
Exocyclic Amine Basicity (pKa)	Moderate (~8.5)	Highest (~9.5)	Lowest (~8.0)
Hydrogen Bond Donors	1 (Exocyclic amine)	2 (Ring + Exocyclic amine)	1 (Exocyclic amine)
Aqueous Solubility	Low	High	Moderate
Metabolic Liability	S-oxidation (CYP/FMO)	N-dealkylation	Ring hydroxylation

Data synthesized from established heterocyclic medicinal chemistry principles and structural analog profiling [2].

Biological Activity: Targeting N-Type Calcium Channels

N-type calcium channels (Cav2.2) are predominantly localized at presynaptic nerve terminals, where they govern the calcium influx required for the exocytosis of neurotransmitters (e.g., substance P, glutamate) implicated in nociception [3].

The thian-4-amine scaffold provides a distinct steric and electronic profile that enhances binding within the lipophilic pockets of the Cav2.2 pore-forming α 1B subunit. Compared to piperidine analogs, the increased lipophilicity of the thiane ring often correlates with a lower IC₅₀ for Cav2.2 block, while simultaneously reducing off-target affinity for hERG potassium channels—a common liability for highly basic piperidines [4].

Table 2: Representative in vitro Pharmacological Profiling

Target / Assay	Thian-4-amine Analog	Piperidin-4-amine Analog	Clinical Benchmark (ω -conotoxin GVIA)
Cav2.2 Inhibition (IC ₅₀)	0.8 μ M	2.5 μ M	0.1 nM (Irreversible)
Nav1.7 Inhibition (IC ₅₀)	>10 μ M	4.2 μ M	>10 μ M
hERG Inhibition (IC ₅₀)	>30 μ M	8.5 μ M	>100 μ M

Experimental Methodologies

To ensure scientific integrity, the evaluation of these analogs must employ self-validating assay systems. Below are the standard protocols for assessing Cav2.2 inhibitory activity.

Protocol 1: High-Throughput Calcium Flux Assay (Primary Screen)

Rationale: Fluo-4 AM is a cell-permeable fluorogenic dye that exhibits a >100-fold increase in fluorescence upon binding intracellular Ca^{2+} . This allows for rapid, dose-response screening of compound libraries.

- **Cell Preparation:** Plate HEK293 cells stably expressing human Cav2.2, β 3, and α 2 δ -1 subunits at 20,000 cells/well in a 384-well black/clear-bottom plate. Incubate overnight at 37°C.
- **Dye Loading:** Remove media and add 20 μL of assay buffer (HBSS, 20 mM HEPES, 2.5 mM probenecid to prevent dye extrusion) containing 2 μM Fluo-4 AM. Incubate for 45 minutes at 37°C.
- **Compound Addition:** Wash cells to remove extracellular dye. Add **N-(2-methoxyethyl)thian-4-amine** analogs (0.01 μM to 30 μM) and incubate for 15 minutes.
 - **Self-Validation Step:** Include wells with 1 μM ω -conotoxin GVIA as a positive control to define 100% specific Cav2.2 block [5].
- **Depolarization & Readout:** Using a FLIPR (Fluorometric Imaging Plate Reader), inject KCl (final concentration 40 mM) to depolarize the membrane and open voltage-gated channels. Measure fluorescence (Ex: 488 nm, Em: 525 nm) continuously for 3 minutes.
- **Data Analysis:** Calculate the area under the curve (AUC) or peak fluorescence. Normalize data against the vehicle control (0% block) and ω -conotoxin GVIA (100% block) to derive IC50 values.

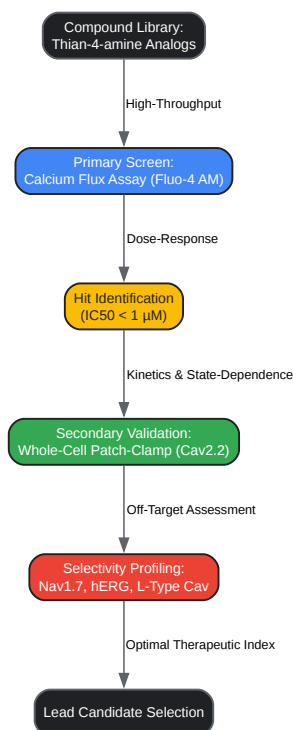
Protocol 2: Whole-Cell Patch-Clamp Electrophysiology (Secondary Validation)

Rationale: While flux assays are high-throughput, they lack voltage control. Patch-clamp electrophysiology is mandatory to determine the kinetics and state-dependence (resting vs. inactivated state) of the channel block [4].

- Setup: Pull borosilicate glass pipettes to a resistance of 2–4 M Ω when filled with internal solution (135 mM CsCl, 10 mM EGTA, 10 mM HEPES, 4 mM Mg-ATP).
- Cell configuration: Establish a gigaseal (>1 G Ω) on an isolated HEK293-Cav2.2 cell, then apply brief suction to achieve the whole-cell configuration.
 - Self-Validation Step: Continuously monitor series resistance (R_s). If R_s exceeds 15 M Ω or fluctuates by >20% during the recording, discard the cell to prevent voltage-clamp errors.
- Voltage Protocol: Hold the cell at -100 mV (resting state). Apply a 20 ms test pulse to +10 mV every 10 seconds to elicit inward barium currents (Ba²⁺ is used as the charge carrier to prevent calcium-dependent inactivation).
- Perfusion: Perfuse the thian-4-amine analog until steady-state block is achieved. Wash out with extracellular solution to assess reversibility.

Mechanistic Workflow Visualization

The following diagram illustrates the logical progression of screening **N-(2-methoxyethyl)thian-4-amine** analogs, moving from high-throughput primary assays to rigorous electrophysiological validation and selectivity profiling.



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Figure 1: Standardized workflow for the identification and validation of N-type calcium channel blockers.

Conclusion & Strategic Recommendations

The choice between a thian-4-amine and a piperidin-4-amine scaffold should be dictated by the specific target product profile (TPP) of the drug discovery program.

- Select **N-(2-methoxyethyl)thian-4-amine** when the primary goal is to increase lipophilicity, drive penetration into the central nervous system (CNS), and avoid the hERG liabilities often

associated with highly basic piperidines.

- Select N-(2-methoxyethyl)piperidin-4-amine when aqueous solubility is the primary bottleneck in formulation, and the target resides in the periphery where high basicity can be tolerated or utilized for target engagement.

By understanding the causality behind these physicochemical shifts and employing rigorous, self-validating patch-clamp protocols, researchers can effectively leverage the thian-4-amine scaffold to develop potent, selective therapeutics.

References

- American Heart Association (AHA) Journals. "N-Type Calcium Channels Control Sympathetic Neurotransmission in Human Heart Atrium." *Circulation*. Available at: [\[Link\]](#)^[1]
- eLife Sciences. "Novel charged sodium and calcium channel inhibitor active against neurogenic inflammation." *eLife*. Available at: [\[Link\]](#)^[2]
- National Institutes of Health (NIH) / PMC. "N-Type Calcium Channels and Their Regulation by GABAB Receptors in Axons of Neonatal Rat Optic Nerve." *Journal of Neuroscience*. Available at: [\[Link\]](#)^[3]

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Sources

- 1. ahajournals.org [ahajournals.org]
- 2. Novel charged sodium and calcium channel inhibitor active against neurogenic inflammation | [eLife](https://elifesciences.org) [elifesciences.org]
- 3. N-Type Calcium Channels and Their Regulation by GABAB Receptors in Axons of Neonatal Rat Optic Nerve - PMC [pmc.ncbi.nlm.nih.gov]
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